

physicochemical properties of 1,1,1,3,3-pentafluoropropane

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Compound of Interest

Compound Name: 1,1,1,3,3-Pentafluoropropane

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An In-depth Technical Guide on the Physicochemical Properties of **1,1,1,3,3-Pentafluoropropane (HFC-245fa)**

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,1,1,3,3-Pentafluoropropane, also known as HFC-245fa, is a hydrofluorocarbon with the chemical formula $\text{CF}_3\text{CH}_2\text{CHF}_2$.^[1] It is a colorless and volatile liquid or gas at room temperature with a faint ethereal odor.^[2] Due to its thermodynamic properties, it has been utilized as a refrigerant, a blowing agent for foam insulation, and in other industrial applications.^{[1][3]} Unlike chlorofluorocarbons (CFCs) and hydrochlorofluorocarbons (HCFCs), HFC-245fa has no ozone depletion potential.^[4] This document provides a comprehensive overview of the core physicochemical properties of **1,1,1,3,3-pentafluoropropane**, intended for researchers, scientists, and professionals in drug development who may encounter or utilize this compound in their work.

Physicochemical Properties

The key physicochemical properties of **1,1,1,3,3-pentafluoropropane** are summarized in the tables below. These properties are crucial for understanding its behavior in various physical and chemical processes.

General and Molecular Properties

| Property | Value | Reference |
|-------------------|------------------------------|---------------------|
| Chemical Name | 1,1,1,3,3-Pentafluoropropane | [5] |
| Synonyms | HFC-245fa, R-245fa | [4] |
| CAS Number | 460-73-1 | [6] |
| Molecular Formula | C3H3F5 | [6] |
| Molecular Weight | 134.05 g/mol | [5] |
| Appearance | Colorless gas or liquid | [2] |
| Odor | Faint ethereal | [2] |

Thermodynamic Properties

| Property | Value | Conditions | Reference |
|--------------------------|-------------------------|-------------------------|---------------------|
| Boiling Point | 15.3 °C (288.45 K) | at 1 atm | [7] |
| Melting Point | -103 °C (-153.4 °F) | [1] | |
| Critical Temperature | Not Available | [8] | |
| Vapor Pressure | 1,227 hPa | at 20 °C (68 °F) | [1] |
| 3,882 hPa | at 54.4 °C (129.9 °F) | [1] | |
| Liquid Density | 1.32 g/cm³ | at 20 °C (68 °F) | [1] |
| 1404.1 kg/m³ | at 0 °C (liquid, 1 bar) | [4] | |
| Vapor Density | 5.84 kg/m³ | at 15 °C (vapor, 1 bar) | [4] |
| Flash Point | None | [7] | |
| Autoignition Temperature | 412 °C (773.6 °F) | [8] | |

Transport and Other Properties

| Property | Value | Conditions | Reference |
|---|---|------------|-----------|
| Solubility in Water | 0.13 g/L | [1] | |
| Dynamic Viscosity | Data available over a range of temperatures and pressures | [9] | |
| Vapor Thermal Conductivity | 12.50 mW/m·K | at 25 °C | [7] |
| Octanol/Water Partition Coefficient (log P) | 1.68 | [4] | |
| Global Warming Potential (100-year) | 950 | [4] | |
| Ozone Depletion Potential | 0 | [4] | |

Experimental Protocols

The determination of the physicochemical properties of **1,1,1,3,3-pentafluoropropane** involves various established experimental techniques. Below are detailed methodologies for key experiments.

Determination of Vapor Pressure

The vapor pressure of HFC-245fa can be measured using a constant-volume apparatus.[10]

Methodology:

- Apparatus Setup: A constant-volume cell of known volume is utilized. The cell is connected to a pressure transducer and a temperature control system.
- Sample Preparation: A sample of high-purity **1,1,1,3,3-pentafluoropropane** is introduced into the evacuated constant-volume cell. The mass of the sample is accurately determined.

- Temperature Control: The temperature of the cell is precisely controlled using a thermostat bath or a similar device.
- Equilibrium: The sample is allowed to reach thermal equilibrium at a set temperature.
- Pressure Measurement: The pressure inside the cell is measured using a calibrated pressure transducer.
- Data Collection: The vapor pressure is recorded at various temperatures. The experimental data can then be fitted to a vapor pressure equation, such as the Antoine or Wagner equation, to describe the relationship between vapor pressure and temperature.[10][11]

Determination of Liquid Density

The density of liquid HFC-245fa can be measured using a high-pressure vibrating tube densimeter.[10]

Methodology:

- Apparatus: A vibrating tube densimeter is employed. The instrument measures the oscillation period of a U-shaped tube filled with the sample.
- Calibration: The densimeter is calibrated using fluids of known density, such as water and vacuum, at various temperatures and pressures.
- Sample Loading: The liquid sample of **1,1,1,3,3-pentafluoropropane** is introduced into the vibrating tube.
- Temperature and Pressure Control: The temperature and pressure of the sample are controlled and monitored.
- Measurement: The oscillation period of the tube is measured, which is directly related to the density of the fluid.
- Data Analysis: The density is calculated from the measured oscillation period using the calibration data. The experimental results can be correlated with equations of state, such as the Tait equation.[10]

Determination of Viscosity

The viscosity of liquid and gaseous HFC-245fa can be determined using a vibrating-wire viscometer or an oscillating disk viscometer.[9][10]

Methodology (Vibrating-Wire Viscometer):[9]

- Apparatus: The viscometer consists of a taut wire that is made to oscillate in the fluid sample.
- Measurement Principle: The viscosity of the fluid is determined from the damping of the wire's oscillations.
- Sample Environment: The sample is maintained at a constant temperature and pressure.
- Data Acquisition: The instrument measures the resonance frequency and bandwidth of the oscillating wire.
- Calculation: The viscosity is calculated from these measurements using a theoretical model that relates the fluid's viscosity and density to the damping of the wire's vibration.
- Uncertainty: The combined expanded uncertainty of these results with a level of confidence of 0.95 ($k = 2$) is about $\pm 2.8\%$.[12]

Determination of Thermal Conductivity

The thermal conductivity of HFC-245fa can be measured using a transient hot-wire apparatus. [3][13]

Methodology:[3][14][15]

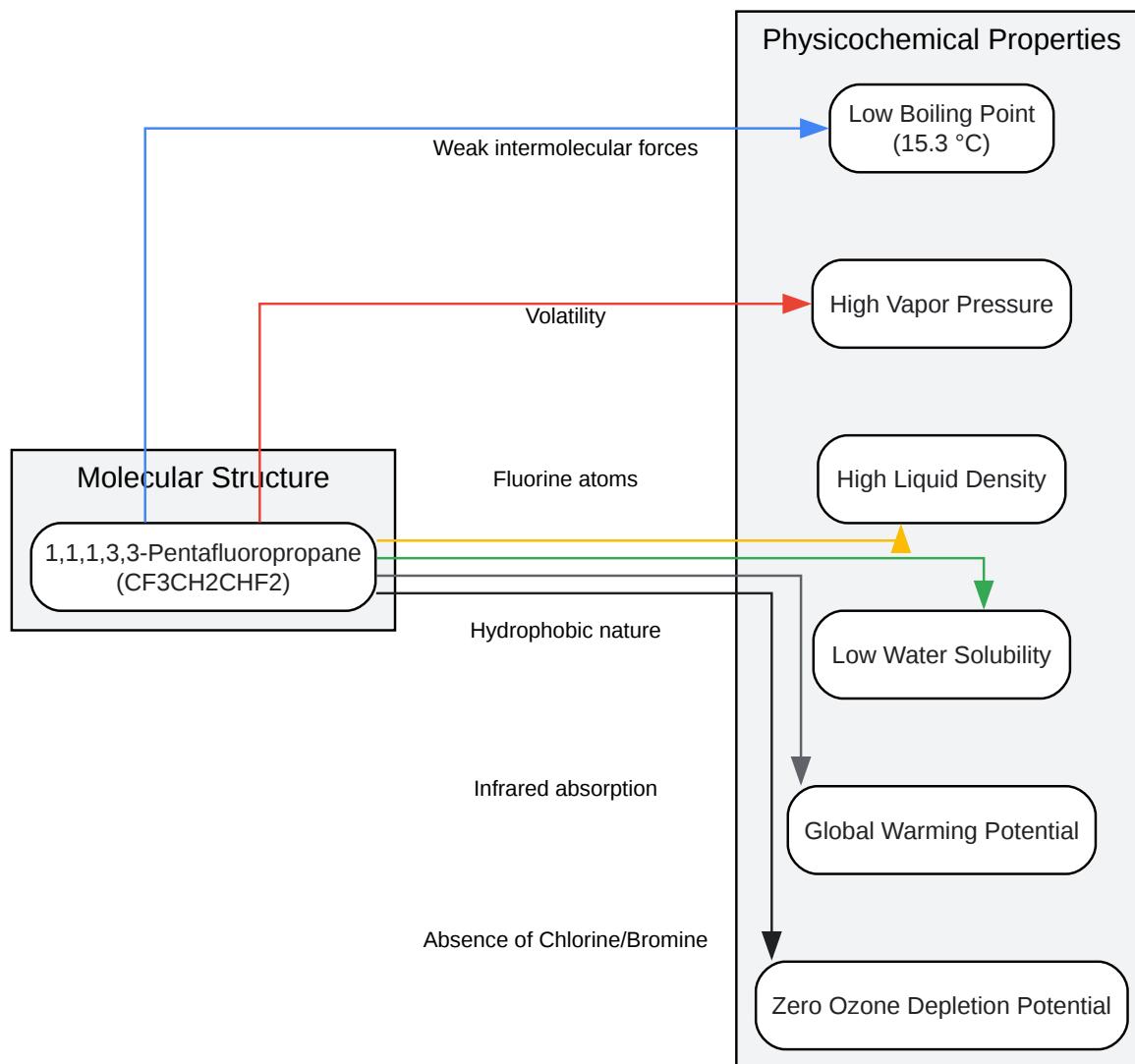
- Apparatus: The instrument consists of two thin platinum wires suspended in the fluid. One wire acts as a heating element and the other as a temperature sensor.
- Measurement Principle: A step voltage is applied to the heating wire, causing its temperature to rise. The rate of this temperature rise is dependent on the thermal conductivity of the surrounding fluid.

- Data Collection: The temperature increase of the wire is measured as a function of time.
- Calculation: The thermal conductivity is determined by fitting the experimental data to a theoretical model that describes the transient heat transfer from a line source.
- Experimental Range: This method has been used to measure the thermal conductivity of liquid HFC-245fa over a temperature range of 173–344 K and a pressure range of 0.1–71 MPa.^[3] The experimental data reported have an expanded uncertainty of less than 1%.^[3]

Visualizations

Molecular Structure and Physicochemical Properties

The following diagram illustrates the relationship between the molecular structure of **1,1,1,3,3-pentafluoropropane** and its key physicochemical properties.

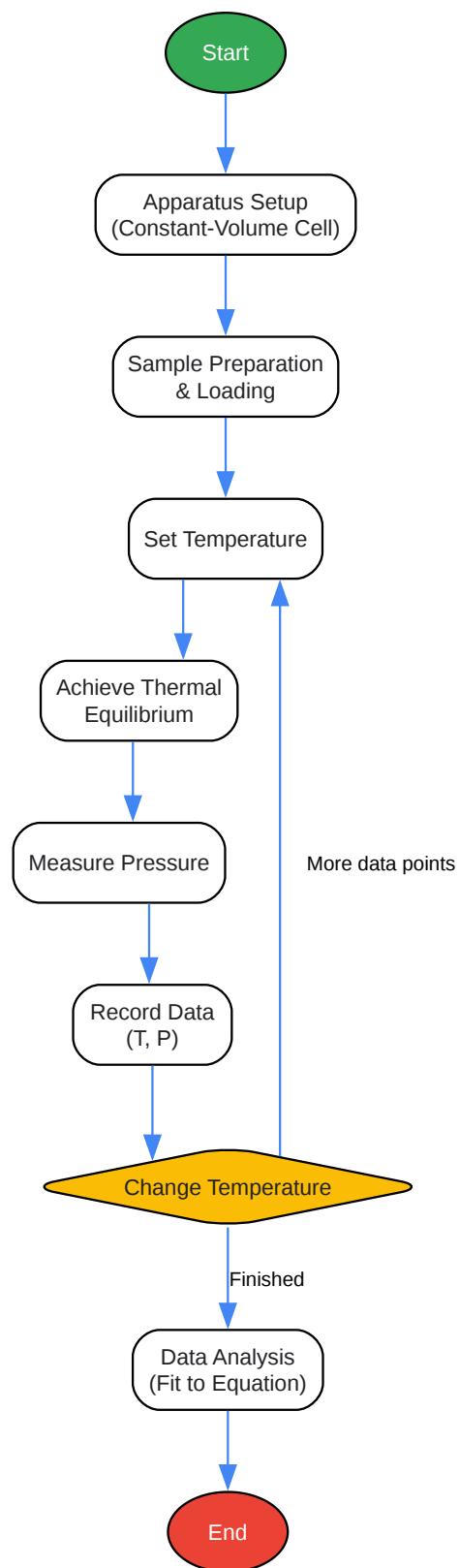


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Caption: Relationship between molecular structure and properties of HFC-245fa.

Experimental Workflow for Vapor Pressure Determination

The diagram below outlines a typical experimental workflow for determining the vapor pressure of a volatile compound like **1,1,1,3,3-pentafluoropropane**.

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Caption: Workflow for vapor pressure measurement.

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